

Neuropathiazol: A Deep Dive into its Molecular Landscape and Neurogenic Potential

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Compound of Interest

Compound Name: Neuropathiazol

Cat. No.: B1678229

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This technical whitepaper provides a comprehensive overview of **Neuropathiazol**, a small molecule with significant potential in the field of neuroscience and regenerative medicine. Addressed to researchers, scientists, and professionals in drug development, this document delves into the core molecular structure, physicochemical properties, and the intricate signaling pathways influenced by this compound. All quantitative data is presented in easily digestible tables, and key experimental methodologies are detailed to facilitate reproducibility.

Molecular Structure and Physicochemical Properties

Neuropathiazol, with the chemical formula $C_{19}H_{18}N_2O_2S$, is a synthetic thiazole derivative.^[1] Its systematic IUPAC name is ethyl 4-[methyl-(2-phenyl-1,3-thiazol-4-yl)amino]benzoate.^[2] The molecular structure of **Neuropathiazol** is characterized by a central thiazole ring linked to a phenyl group and a substituted aniline moiety.

A 2D representation of the **Neuropathiazol** molecular structure is provided below:

Caption: 2D Molecular Structure of **Neuropathiazol**.

The key physicochemical properties of **Neuropathiazol** are summarized in the table below for easy reference.

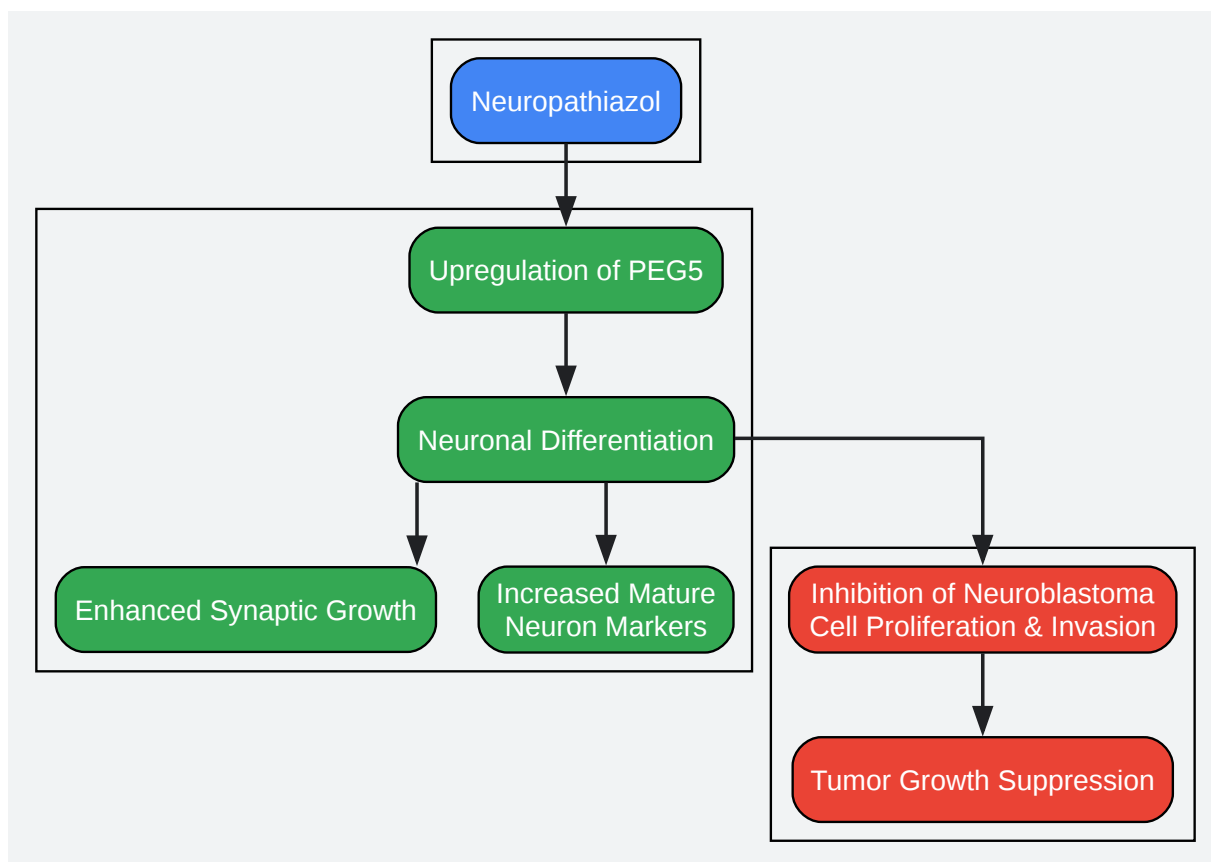
Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂ S	[1]
Molecular Weight	338.42 g/mol	
CAS Number	880090-88-0	
IUPAC Name	ethyl 4-[methyl-(2-phenyl-1,3-thiazol-4-yl)amino]benzoate	
Synonyms	KHS2, Ethyl 4-(methyl(2-phenylthiazol-4-yl)amino)benzoate	
Purity	≥96% by HPLC	
Appearance	White solid	
Solubility	Soluble to 100 mM in DMSO and to 20 mM in ethanol	
Storage	Store at -20°C, protect from light	

Biological Activity and Mechanism of Action

Neuropathiazol is a potent and selective inducer of neuronal differentiation. It has been shown to effectively guide the differentiation of adult neural progenitor cells (NPCs) into mature neurons. A key aspect of its biological activity is the competitive suppression of astrogliogenesis induced by factors such as LIF, BMP2, and FBS. This selective action makes **Neuropathiazol** a valuable tool for directing the fate of neural stem cells towards a neuronal lineage.

Recent studies have elucidated a critical component of **Neuropathiazol**'s mechanism of action, particularly in the context of neuroblastoma. Research indicates that **Neuropathiazol**'s effects are mediated, at least in part, through the upregulation of Paternally Expressed Gene 5 (PEG5). This upregulation of PEG5 is associated with the induction of neuronal-like differentiation in neuroblastoma cells, leading to an inhibition of cell proliferation and invasion, and suppression of tumor growth in vivo.

The proposed signaling pathway for **Neuropathiazol**-induced neuronal differentiation is depicted in the following diagram:



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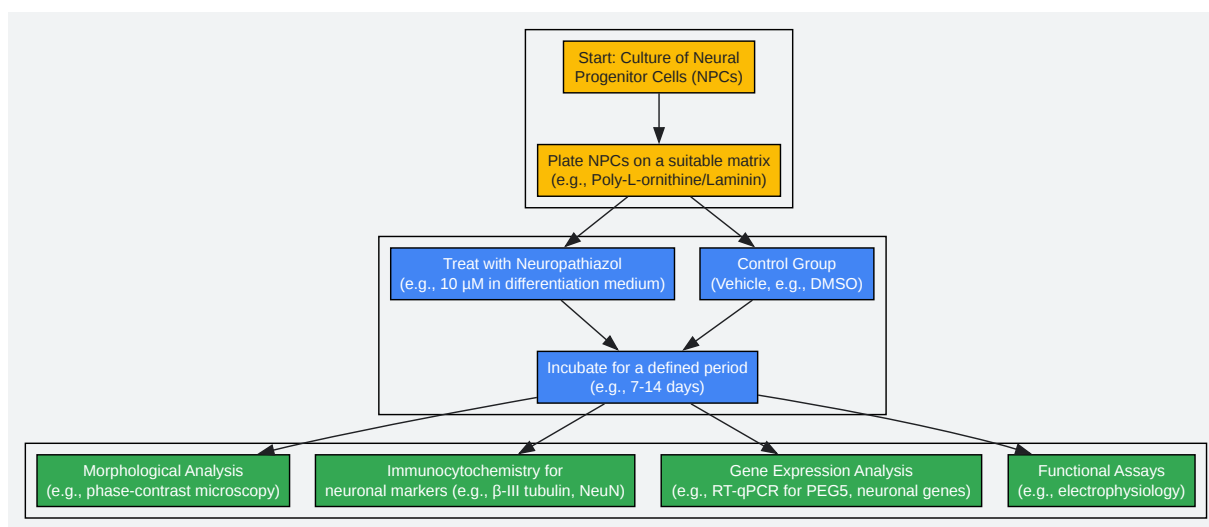
Caption: Proposed signaling pathway of **Neuropathiazol**.

Experimental Protocols

While the original synthesis protocol by Warashina et al. requires access to the specific publication, a general experimental workflow for inducing neuronal differentiation using **Neuropathiazol** can be outlined based on established methodologies.

General Workflow for Neuropathiazol-Induced Neuronal Differentiation

The following diagram illustrates a typical experimental workflow for assessing the neurogenic potential of **Neuropathiazol** on neural progenitor cells.



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References

- 1. Neuropathiazol induces neuronal-like differentiation in neuroblastoma cells via upregulation of PEG5 PMID: 39972157 | MedChemExpress [medchemexpress.eu]
- 2. Neuropathiazol | Neural Stem Cells | Tocris Bioscience [tocris.com]
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Phone: (601) 213-4426

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